

2-Hydroxy Ibuprofen-d6 certificate of analysis

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Compound of Interest

Compound Name: 2-Hydroxy Ibuprofen-d6

Cat. No.: B1141078

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An in-depth analysis of **2-Hydroxy Ibuprofen-d6**, a deuterated metabolite of Ibuprofen, is crucial for its application as an internal standard in metabolic research and pharmacokinetic studies.^{[1][2]} This technical guide provides a comprehensive overview of the data typically found on a Certificate of Analysis for this compound, including its physicochemical properties, and details the experimental methodologies used for its characterization.

Physicochemical and Analytical Data

The Certificate of Analysis for **2-Hydroxy Ibuprofen-d6** provides critical data for researchers. The following table summarizes the key quantitative and qualitative information for this stable isotope-labeled compound.

Property	Value
Chemical Name	2-{4-[2-hydroxy-2-(² H ₃)methyl(3,3,3- ² H ₃)propyl]phenyl}propanoic acid[3]
Synonyms	(±)-2-Hydroxy Ibuprofen-d6, Hydroxyibuprofen-d6, Ibuprofen OH-d6[1][2][4]
CAS Number	1217055-71-4[1][2][3][4][5][6]
Molecular Formula	C ₁₃ H ₁₂ D ₆ O ₃ [2][6]
Molecular Weight	228.32 g/mol [2][3][6]
Purity	≥98%[3][4]
Appearance	Solid Powder[3]
Storage Conditions	Recommended storage at +4°C or as specified on the Certificate of Analysis.[3][6]

Experimental Protocols

The characterization and quantification of **2-Hydroxy Ibuprofen-d6** rely on several key analytical techniques. These methods ensure the identity, purity, and stability of the compound.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific method for the quantification of **2-Hydroxy Ibuprofen-d6** and its unlabeled counterpart in biological matrices.[7]

- Chromatographic Separation:
 - Column: A C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 µm) is typically used for separation.[7] A chiral column, such as Chiralpak AS-H (150 × 4.6 mm, 5 µm particle size), can be employed for the resolution of stereoisomers.[8]
 - Mobile Phase: A common mobile phase consists of a gradient of 0.1% formic acid in water (A) and acetonitrile (B).[7] For chiral separations, a mobile phase like hexane-isopropanol-

trifluoroacetic acid may be used.[8]

- Flow Rate: A typical flow rate is around 1.2 mL/min.[8]
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in negative or positive mode is commonly used.[7]
 - Scan Type: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity, monitoring specific precursor-to-product ion transitions.[7] For 2-Hydroxy Ibuprofen, a potential transition to monitor would be m/z 221.1 \rightarrow 177.1.[7]
- Sample Preparation:
 - A liquid-liquid extraction with a solvent mixture like hexane-ethyl acetate (1:1, v/v) or protein precipitation with acetonitrile is a common first step for biological samples.[7][8]

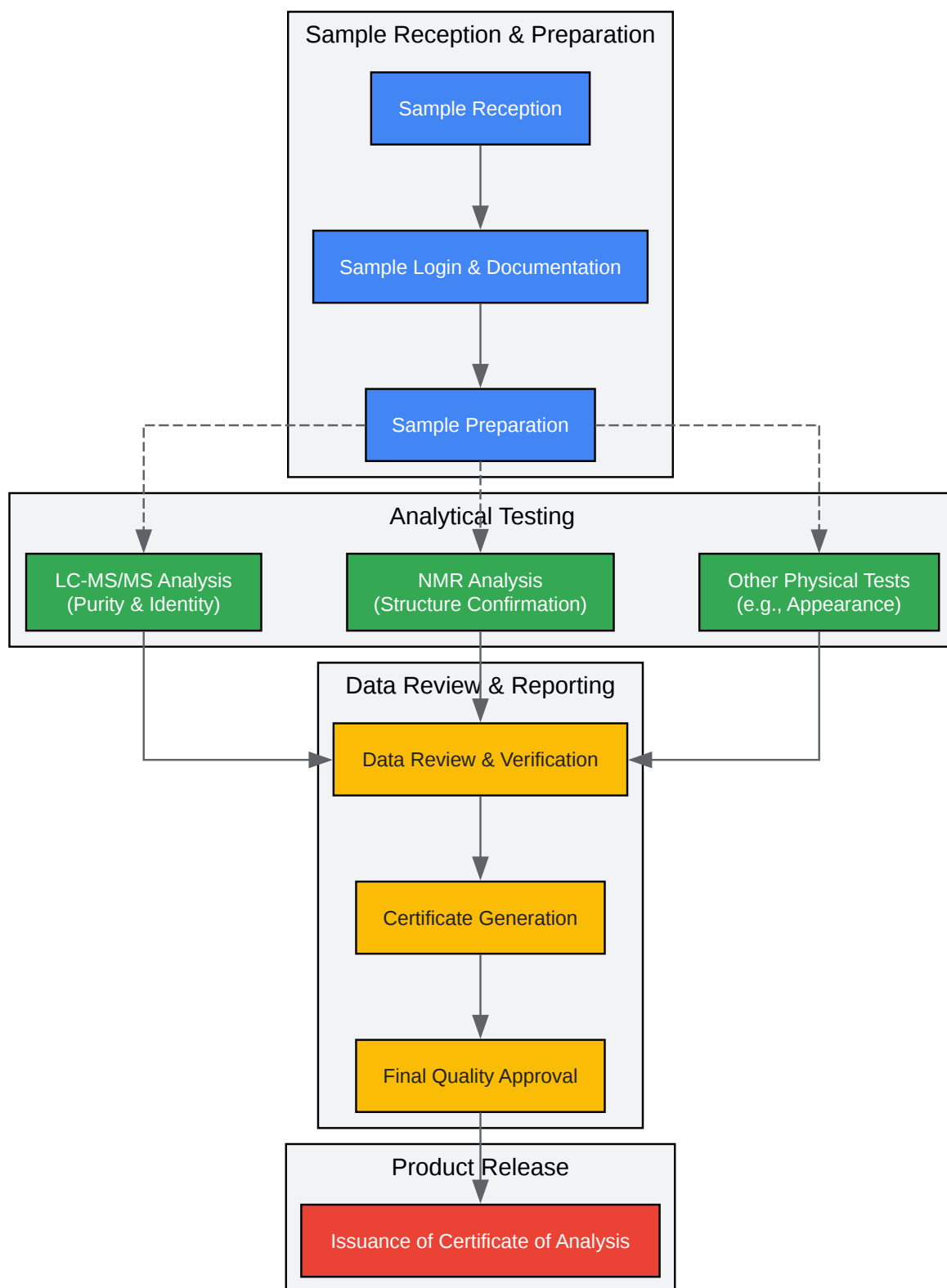
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural confirmation of **2-Hydroxy Ibuprofen-d6**, verifying the position of the deuterium labels. While specific spectra for the d6 variant are not readily available, the principles of analysis are based on the spectra of unlabeled Ibuprofen and its derivatives.[9][10][11]

- ^1H NMR: This technique is used to identify the hydrogen atoms in the molecule. In the d6 isotopologue, the signals corresponding to the two methyl groups on the isobutyl side chain would be absent, confirming the deuterium labeling.
- ^{13}C NMR: This provides information about the carbon skeleton of the molecule. The carbon signals where deuterium is attached will show characteristic splitting patterns and reduced intensity.
- 2D NMR (e.g., COSY, HSQC, HMBC): These experiments help to establish the connectivity between different atoms in the molecule, providing unambiguous structural assignment.[9][11]

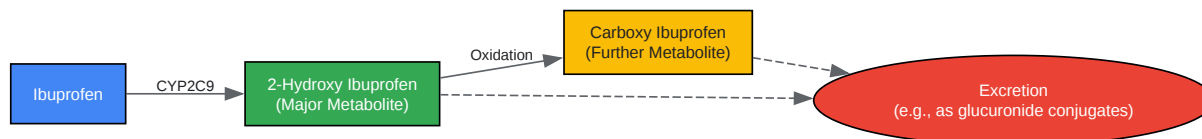
Visualizations

The following diagrams illustrate the workflow for a certificate of analysis and the metabolic pathway of Ibuprofen.



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Caption: A workflow diagram illustrating the key stages in generating a Certificate of Analysis.



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